

The Scientific Premise: Why Dock Quinoline Hydrazide Derivatives?

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Compound of Interest

Compound Name: 2-(4-Tert-butylphenyl)quinoline-4-carbohydrazide

CAS No.: 524933-35-5

Cat. No.: B457731

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The quinoline ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs with activities ranging from anticancer to antimicrobial.[2][3][4] When derivatized with a hydrazide moiety (-CONHNH₂), these compounds gain additional hydrogen bonding capabilities and structural flexibility.[1] The hydrazone linkage (-C=N-NH-CO-), often formed by reacting the hydrazide with an aldehyde or ketone, is particularly important.[5][6][7] This linker introduces a combination of rigidity and rotational freedom that can be crucial for optimal positioning within a protein's binding pocket.[1]

Molecular docking is an indispensable computational tool that predicts the preferred orientation of a ligand when bound to a receptor, allowing us to:

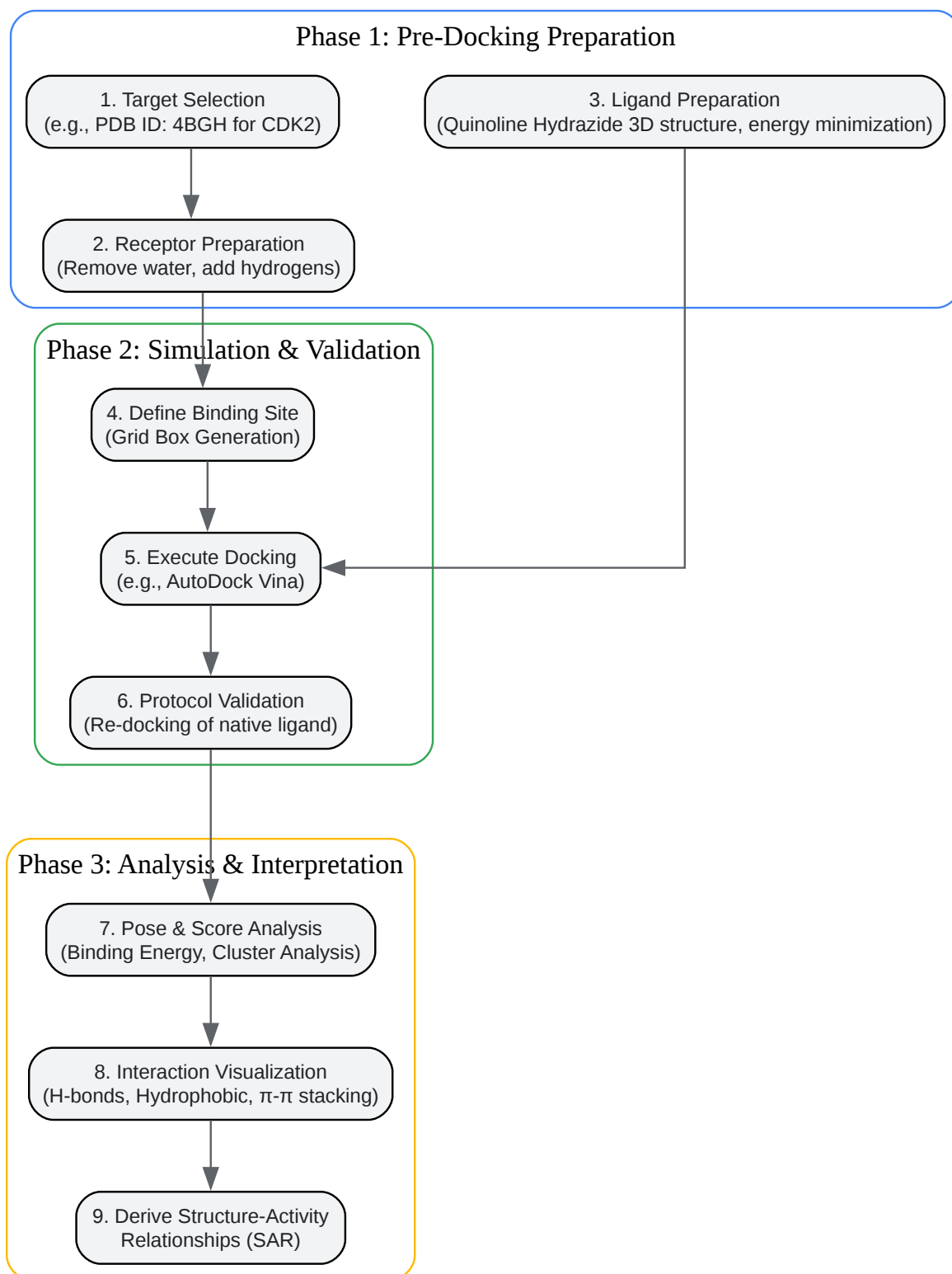
- **Elucidate Binding Modes:** Understand how a molecule interacts with its target at an atomic level.
- **Predict Binding Affinity:** Estimate the strength of the interaction, often expressed as a binding energy (ΔG), to rank potential drug candidates.[8]

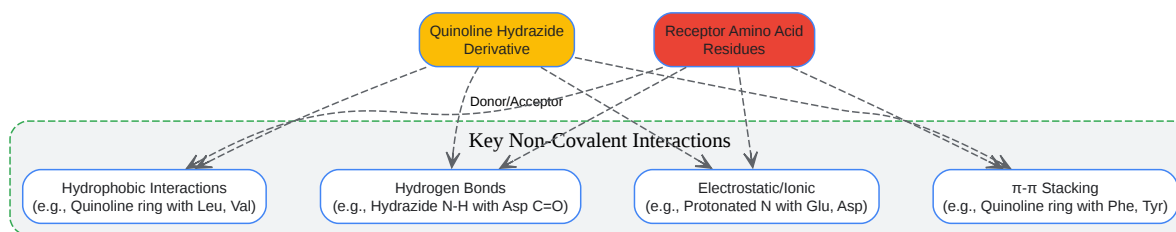
- **Guide Lead Optimization:** Inform the rational design of more potent and selective derivatives by identifying key interactions that can be enhanced.
- **Screen Virtual Libraries:** Rapidly evaluate thousands of compounds against a target to identify promising hits for further experimental validation.

This guide will walk you through the entire process, from preparing your molecules to interpreting the final results with scientific rigor.

The Molecular Docking Workflow: A Conceptual Overview

A successful docking study is a systematic process. Each step builds upon the last, and careful execution is paramount for generating meaningful and reproducible results. The overall workflow is a self-validating system designed to ensure the reliability of the final predictions.





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Sources

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